

# properties of dodecylbenzenesulfonic acid ammonium salt

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An In-depth Technical Guide on Dodecylbenzenesulfonic Acid Ammonium Salt

## Introduction

Dodecylbenzenesulfonic acid (DBSA) ammonium salt, also known as ammonium dodecylbenzenesulfonate, is an anionic surfactant widely utilized across various industries.[1][2] It belongs to the linear alkylbenzene sulfonate (LAS) family of compounds, which are characterized by a hydrophilic sulfonate head and a hydrophobic dodecylbenzene tail.[3] This amphiphilic nature allows it to reduce the surface tension between liquids or between a liquid and a solid, making it an effective cleansing agent, emulsifier, and foaming agent.[2][4]

This technical guide provides a comprehensive overview of the core properties, experimental protocols, and functional mechanisms of dodecylbenzenesulfonic acid ammonium salt, tailored for researchers, scientists, and professionals in drug development and chemical industries.

## Physicochemical Properties

Dodecylbenzenesulfonic acid ammonium salt is typically a white to off-white powder or liquid.[2][5] Its properties are largely defined by its molecular structure, which consists of a long, hydrophobic alkyl chain attached to a sulfonated aromatic ring, with an ammonium counter-ion.[2][3] The following table summarizes its key physicochemical properties based on available data.

Property	Value	Source(s)
CAS Number	1331-61-9	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>18</sub> H <sub>33</sub> NO <sub>3</sub> S	<a href="#">[2]</a> <a href="#">[5]</a>
Molecular Weight	343.53 g/mol	<a href="#">[5]</a> <a href="#">[6]</a>
Appearance	White to off-white powder or solid; Liquid	<a href="#">[2]</a> <a href="#">[5]</a>
Boiling Point	502.9 °C to 510.9 °C at 760 mmHg (estimated)	<a href="#">[6]</a>
Flash Point	~257.9 °C to 262.8 °C (estimated)	<a href="#">[6]</a>
Water Solubility	~50% at room temperature; 0.6221 mg/L at 25°C (estimated)	<a href="#">[2]</a> <a href="#">[6]</a>
Solubility in Organics	10% to 40% in acetone, ethanol, and methanol	<a href="#">[2]</a>
Vapor Pressure	6.21E-11 mmHg at 25°C	
LogP (Octanol/Water)	6.80140	

## Core Applications

The primary function of dodecylbenzenesulfonic acid ammonium salt is as a surfactant. This property is leveraged in numerous applications:

- **Detergents and Cleansers:** It is a key ingredient in various cleaning products due to its ability to act as a cleansing, foaming, and wetting agent.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- **Cosmetics:** In the cosmetics industry, it is used in shampoos, shower gels, and soaps to wash away fat and soil particles.[\[4\]](#)[\[5\]](#) It is considered safe for use in cosmetics when formulated to be non-irritating.[\[5\]](#)

- **Industrial Processes:** It serves as an emulsifier in food packaging and as a dispersant.[\[1\]](#) It can also be used in the preparation of sanitizers for industrial use.[\[2\]](#)[\[7\]](#)
- **Agrochemicals:** It is used as an emulsifier in pesticide formulations.[\[2\]](#)
- **Chemical Synthesis:** The parent acid, DBSA, is used as a raw material to produce various salts, including the ammonium salt, and as a curing catalyst for amino baking paints.[\[8\]](#)

## Experimental Protocols

### Synthesis of Dodecylbenzenesulfonic Acid Ammonium Salt

The production of the ammonium salt is a two-step process: first, the sulfonation of dodecylbenzene to produce dodecylbenzenesulfonic acid (DBSA), followed by neutralization with an ammonium source.

#### Step 1: Synthesis of Dodecylbenzenesulfonic Acid (DBSA)

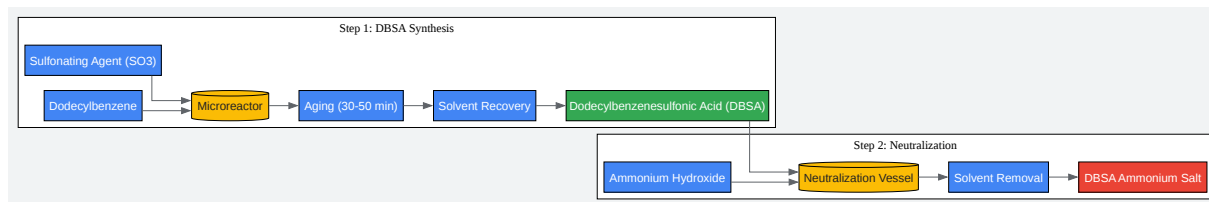
The synthesis of DBSA typically involves the electrophilic aromatic substitution reaction of dodecylbenzene with a sulfonating agent.[\[3\]](#)[\[9\]](#) Common sulfonating agents include sulfur trioxide ( $\text{SO}_3$ ), oleum (fuming sulfuric acid), or chlorosulfonic acid.[\[3\]](#)[\[9\]](#)[\[10\]](#)

#### Methodology using Sulfur Trioxide (Microreactor Method):[\[8\]](#)

- **Preparation of Reactants:** Prepare a solution of dodecylbenzene in a suitable solvent like 1,2-dichloroethane. Prepare a separate solution of the sulfonating agent, sulfur trioxide.
- **Sulfonation Reaction:** The two solutions are rapidly mixed in a microporous dispersion reactor. The product mixture is then recycled with fresh dodecylbenzene back into the microreactor for further reaction. This technique minimizes the formation of by-products by preventing high local concentrations of sulfur trioxide.
- **Aging:** After the addition of sulfur trioxide is complete, the reaction mixture is aged for 30-50 minutes to ensure the completion of the reaction.
- **Solvent Recovery:** The solvent (1,2-dichloroethane) is removed via rotary evaporation to yield the final dodecylbenzenesulfonic acid product.

## Step 2: Neutralization to Form Ammonium Salt

- **Dissolution:** The synthesized DBSA is dissolved in an appropriate solvent, such as water or ethanol.
- **Neutralization:** A stoichiometric amount of an ammonium source, typically ammonium hydroxide (NH<sub>4</sub>OH) solution, is slowly added to the DBSA solution under constant stirring.
- **Monitoring:** The pH of the mixture is monitored throughout the addition. The reaction is complete when the pH reaches neutral (approximately 7.0).
- **Isolation:** The solvent is removed through evaporation or distillation to yield the final dodecylbenzenesulfonic acid ammonium salt.



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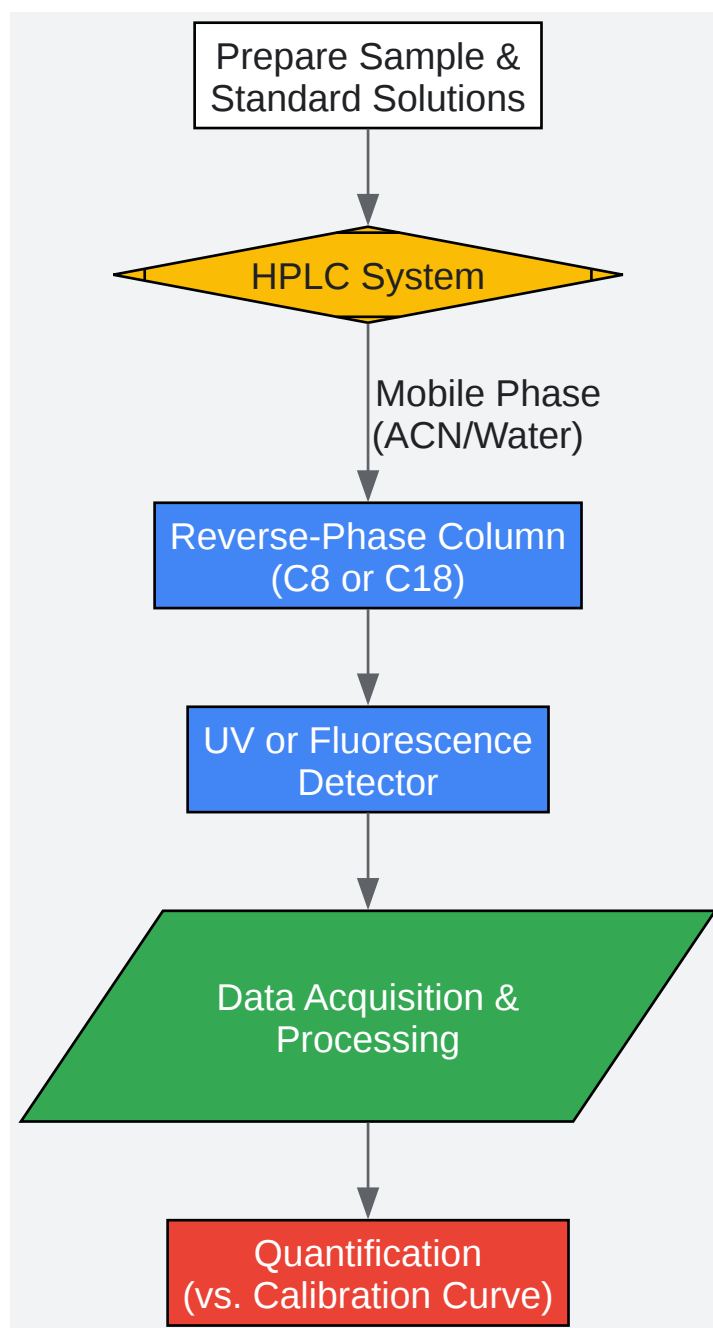
**Caption:** Synthesis workflow for DBSA ammonium salt.

## Analytical Method: High-Performance Liquid Chromatography (HPLC)

HPLC is a common and effective method for the separation and quantification of linear alkylbenzene sulfonates.<sup>[11][12]</sup>

Methodology:[\[11\]](#)[\[12\]](#)

- Sample Preparation: Prepare a standard solution of dodecylbenzenesulfonic acid ammonium salt of known concentration in the mobile phase. Dissolve the sample to be analyzed in the mobile phase.
- Chromatographic System:
  - Column: A reverse-phase C8 or C18 column is typically used.
  - Mobile Phase: A mixture of an organic solvent (e.g., acetonitrile or methanol) and an aqueous buffer (e.g., water with sodium perchlorate or phosphoric acid). For Mass Spectrometry (MS) detection, formic acid can be used instead of phosphoric acid.
  - Detector: UV detector or a fluorescence detector.
- Analysis:
  - Inject a known volume of the standard solution into the HPLC system to obtain a calibration curve.
  - Inject the sample solution.
  - The concentration of the analyte in the sample is determined by comparing its peak area to the calibration curve.



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**Caption:** General workflow for HPLC analysis.

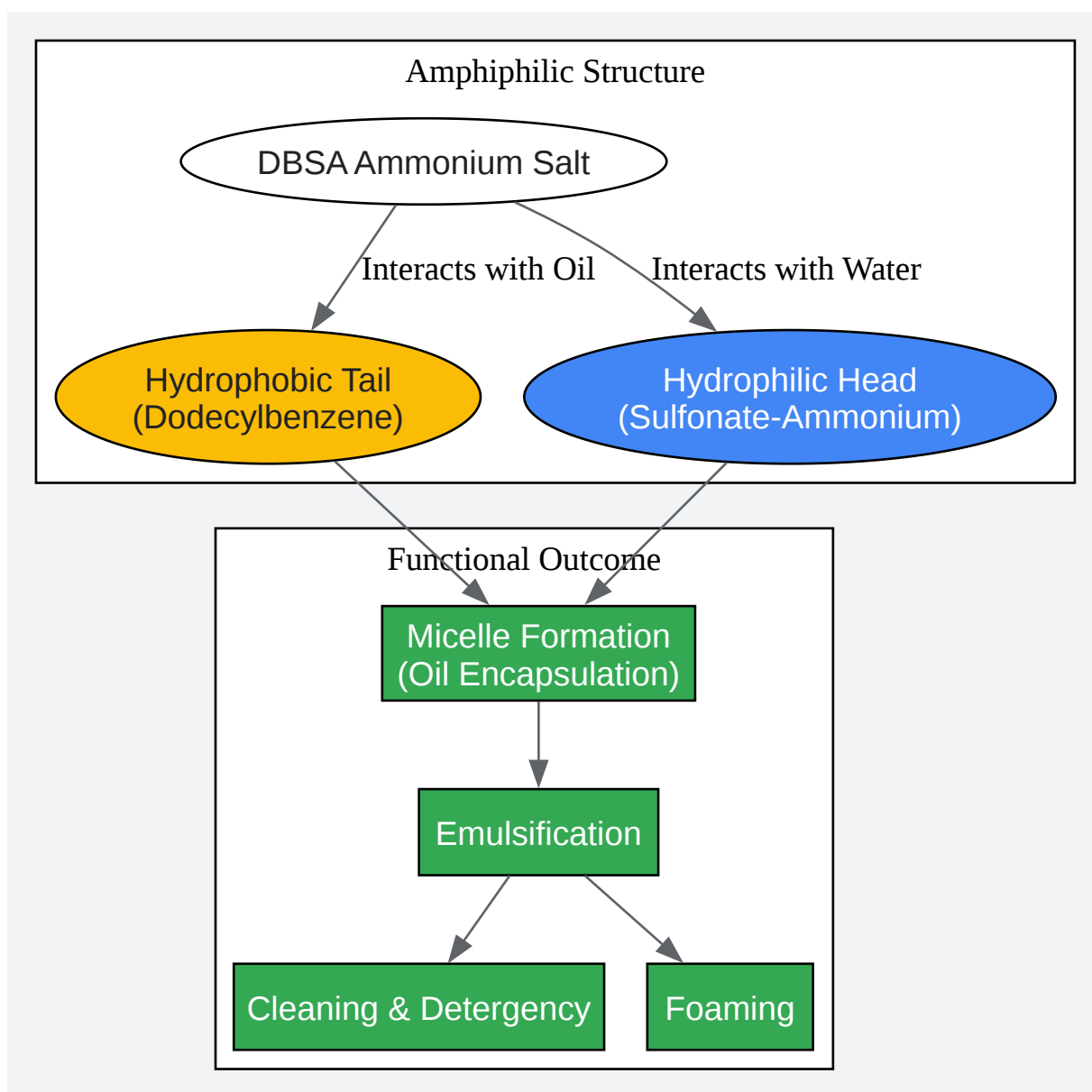
## Mechanism of Action as a Surfactant

The efficacy of dodecylbenzenesulfonic acid ammonium salt as a surfactant stems directly from its amphiphilic molecular structure.

- **Hydrophobic Tail:** The long dodecylbenzene chain is nonpolar and lipophilic (oil-loving). It readily interacts with nonpolar substances like oils, greases, and dirt.
- **Hydrophilic Head:** The sulfonate group ( $-\text{SO}_3^-$ ) complexed with the ammonium ion ( $\text{NH}_4^+$ ) is polar and hydrophilic (water-loving). It readily interacts with polar water molecules.

When introduced into a mixture of oil and water, the surfactant molecules arrange themselves at the oil-water interface. The hydrophobic tails penetrate the oil droplets, while the hydrophilic heads remain in the water phase. This arrangement, known as a micelle, effectively breaks down large oil masses into smaller, stabilized droplets that can be dispersed in water and washed away. This process is fundamental to its role in cleaning, emulsification, and foaming.

[3][4]



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**Caption:** Logical relationship of structure to function.

## Safety and Toxicology

Dodecylbenzenesulfonic acid (the parent acid) is classified as corrosive and can cause severe skin burns and eye damage.<sup>[13][14]</sup> It is also harmful if swallowed and may cause respiratory irritation.<sup>[13][14][15]</sup>

- Handling Precautions: Safe handling requires the use of personal protective equipment, including gloves, protective clothing, and eye/face protection.<sup>[13]</sup> Work should be conducted



in a well-ventilated area.[13]

- Storage: It should be stored in a tightly closed container in a cool, dry, well-ventilated area, separated from bases and oxidants.[16] Carbon steel and aluminum containers should be avoided.[14][16]
- Environmental Profile: The compound is considered readily biodegradable.[17] However, the sodium salt is listed as toxic to aquatic life.[15] Therefore, release into the environment should be avoided.[15]

In cosmetic formulations, salts of alkylbenzene sulfonates, including the ammonium salt, are deemed safe for use when formulated to be non-irritating.[5]

## Conclusion

Dodecylbenzenesulfonic acid ammonium salt is a highly versatile and effective anionic surfactant with a well-established profile of properties and applications. Its synthesis is straightforward, and robust analytical methods exist for its quantification. The fundamental relationship between its amphiphilic structure and its surfactant function makes it a critical component in the formulation of cleaning, cosmetic, and industrial products. Adherence to proper safety and handling protocols is essential due to the corrosive nature of its parent acid.

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